

Application Notes and Protocols for Mutant p53 Ubiquitination Assay with NSC59984

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Compound of Interest

Compound Name: NSC59984
CAS No.: 803647-40-7
Cat. No.: B15582338

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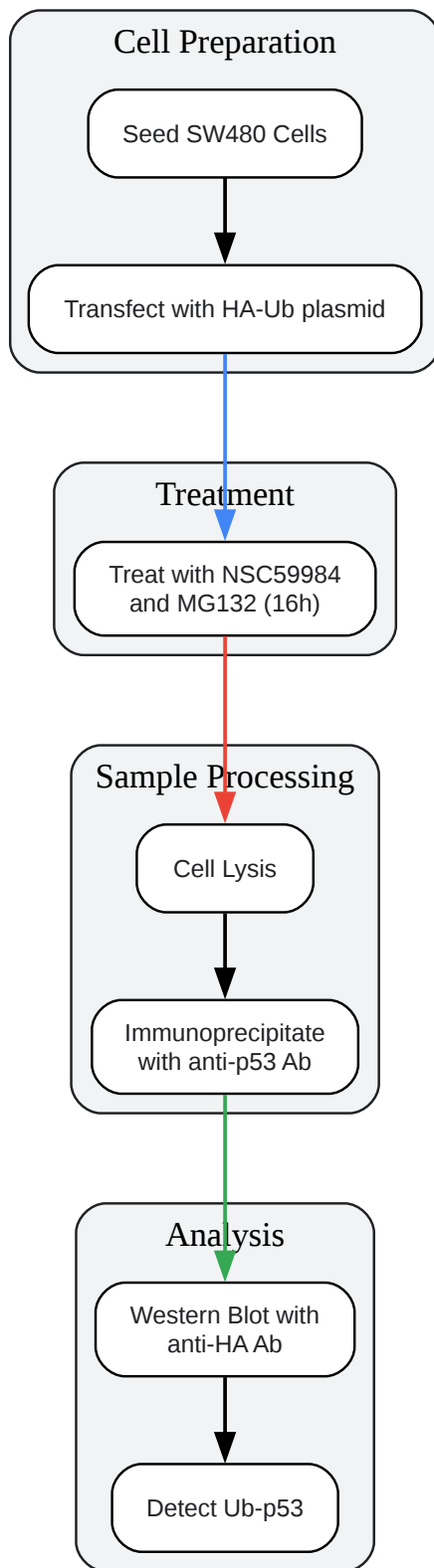
These application notes provide a comprehensive overview and detailed protocols for performing a mutant p53 ubiquitination assay using the small molecule **NSC59984**. This document outlines the underlying mechanism of action of **NSC59984**, protocols for cell-based assays, and expected outcomes based on published literature.

Introduction

Mutations in the p53 tumor suppressor gene are prevalent in over 50% of human cancers. These mutations can lead to the expression of a stabilized, oncogenic mutant p53 protein with gain-of-function (GOF) activities that contribute to tumor progression and therapeutic resistance.^[1] Targeting the degradation of mutant p53 is a promising strategy in cancer therapy.^{[1][2]} The small molecule **NSC59984** has been identified as an agent that induces the degradation of mutant p53 through the ubiquitin-proteasome pathway.^{[1][3]}

NSC59984's mechanism of action involves the induction of reactive oxygen species (ROS), which leads to the sustained activation of ERK2.[4][5] Activated ERK2 then phosphorylates the E3 ubiquitin ligase MDM2 at serine-166.[4][5] This phosphorylation event enhances the binding of MDM2 to mutant p53, leading to its ubiquitination and subsequent degradation by the proteasome.[4][5] These application notes provide a detailed protocol to investigate this **NSC59984**-induced mutant p53 ubiquitination in a laboratory setting.

Signaling Pathway of NSC59984-Induced Mutant p53 Ubiquitination



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